

Technical Support Center: Synthesis of 6-Chloro-5-fluoronicotinic Acid

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Compound of Interest

Compound Name: 6-Chloro-5-fluoronicotinic acid

Cat. No.: B1313330

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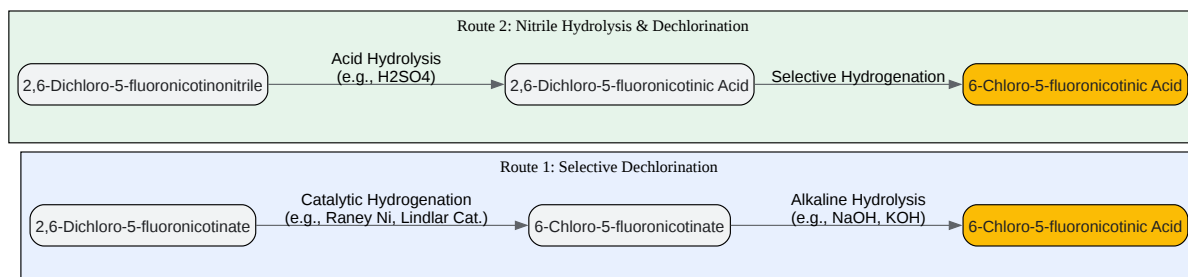
Welcome to the technical support center for the synthesis of **6-Chloro-5-fluoronicotinic acid** (CFNA), a critical intermediate in pharmaceutical development. This guide is designed for researchers, scientists, and drug development professionals to navigate the complexities of this synthesis, improve yields, and troubleshoot common experimental hurdles. The information herein is curated from established literature and practical experience to ensure scientific integrity and operational success.

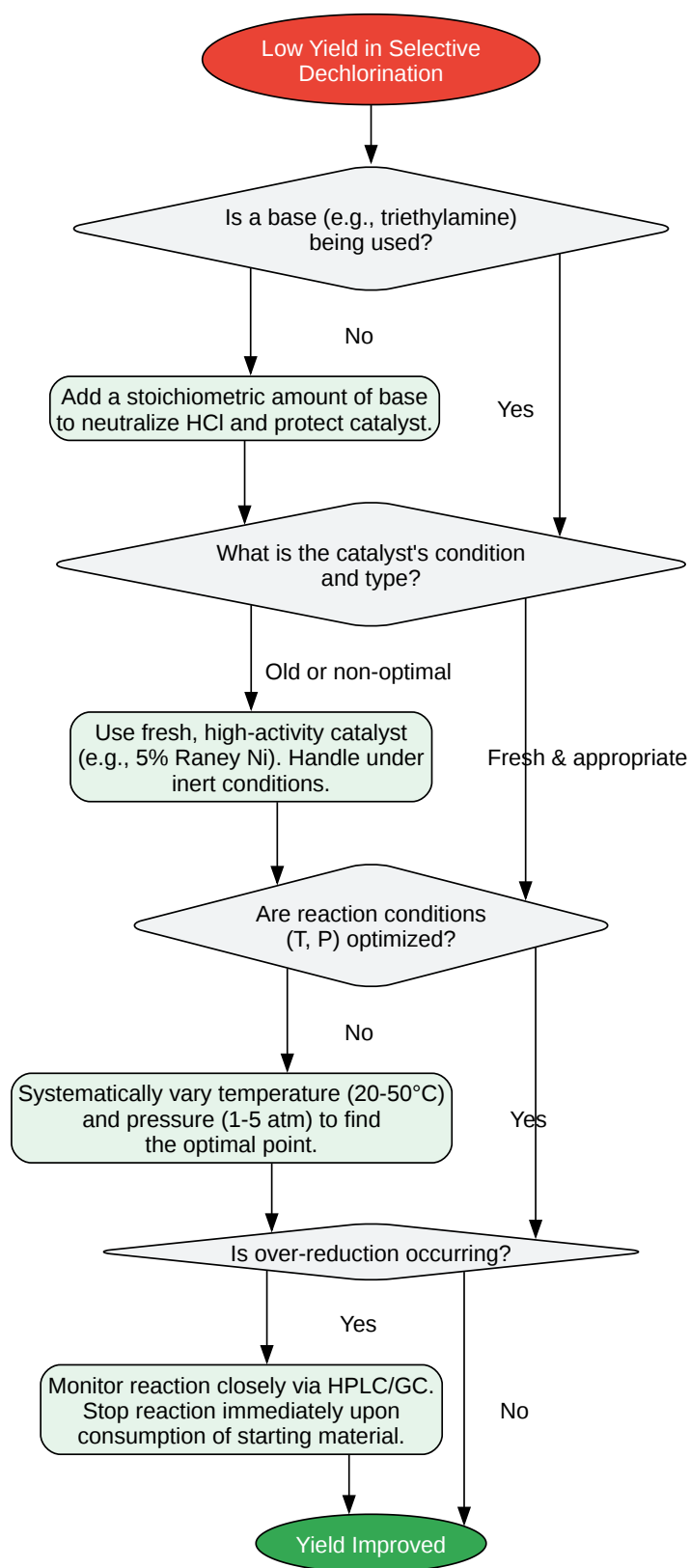
Section 1: Overview of Common Synthetic Routes

6-Chloro-5-fluoronicotinic acid is primarily synthesized via two main pathways, each with distinct advantages and challenges. The choice of route often depends on the availability of starting materials, scale, and desired purity profile.

- **Selective Dechlorination:** This route starts from the more readily available 2,6-dichloro-5-fluoronicotinic acid or its ester. A selective catalytic hydrogenation removes the chlorine atom at the 6-position.^[1]
- **Hydrolysis of a Nitrile Precursor:** This pathway involves the hydrolysis of 2,6-dichloro-5-fluoronicotinonitrile to its corresponding amide and then to the carboxylic acid.^[2] Subsequent selective dechlorination can then be performed.

The following diagram illustrates these common pathways.





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References

- 1. CN100355732C - Preparation of 2-Cl-5-F-nicotinate and nicotonic acid - Google Patents [patents.google.com]
- 2. US6441182B1 - Method for the production of 2,6-dichloro-5-fluoro-nicotinic acid and coarse and particularly pure 2,6-dichloro-5-fluoro-nicotinic acid - Google Patents [patents.google.com]
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